

Personal protective equipment for handling Leukadherin-1

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Compound of Interest

Compound Name: *Leukadherin-1*

Cat. No.: *B1674826*

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Essential Safety and Handling Guide for Leukadherin-1

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the proper handling and disposal of **Leukadherin-1**. The following procedural steps are designed to ensure the safety of laboratory personnel and to provide a clear plan for the operational lifecycle of this compound in a research setting.

I. Personal Protective Equipment (PPE) and Safety Precautions

While the Safety Data Sheet (SDS) for **Leukadherin-1** indicates that the substance is not classified as hazardous under the Globally Harmonized System (GHS), a cautious approach is recommended due to the limited availability of comprehensive toxicological data. One supplier advises to consider the material hazardous until more information is available and to avoid ingestion, inhalation, and contact with skin and eyes^[1]. Therefore, the following PPE is mandatory when handling **Leukadherin-1** in its solid form and in solution:

- **Eye Protection:** Chemical safety goggles are required to protect against splashes or airborne particles.

- **Hand Protection:** Nitrile gloves should be worn at all times. For prolonged handling or when preparing solutions, consider double-gloving.
- **Body Protection:** A standard laboratory coat must be worn to protect against contamination of personal clothing.
- **Respiratory Protection:** When handling the solid compound outside of a certified chemical fume hood, a dust mask or a respirator may be necessary to prevent inhalation of airborne particles.

II. Operational Plan: From Receipt to Use

A systematic approach to handling **Leukadherin-1** from the moment it arrives in the laboratory is crucial for safety and maintaining the integrity of the compound.

1. Receiving and Storage:

- Upon receipt, inspect the packaging for any signs of damage.
- **Leukadherin-1** is a crystalline solid and should be stored at -20°C for long-term stability[1].
- The compound is stable for at least four years when stored correctly[1].

2. Preparation of Stock Solutions:

- All handling of the solid compound should be performed in a certified chemical fume hood to minimize inhalation risk.
- **Leukadherin-1** is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF) at approximately 1 mg/mL[1].
- When preparing aqueous solutions, it is recommended to first dissolve **Leukadherin-1** in DMSO and then dilute with the aqueous buffer of choice. The solubility in a 1:2 solution of DMSO:PBS (pH 7.2) is approximately 0.3 mg/mL[1].
- Aqueous solutions are not recommended for storage for more than one day[1].

3. Experimental Use:

- Clearly label all solutions containing **Leukadherin-1** with the compound name, concentration, solvent, and date of preparation.
- When using **Leukadherin-1** in cell-based assays, be aware of the final concentration of the solvent (e.g., DMSO) and its potential effects on the experimental system.
- Studies have shown no in vitro cytotoxicity of **Leukadherin-1** at concentrations up to 50 μM ^[2].

III. Disposal Plan

Proper disposal of **Leukadherin-1** and associated waste is critical to prevent environmental contamination and ensure compliance with institutional and regulatory guidelines.

- Solid Waste: Unused or expired solid **Leukadherin-1** should be disposed of as chemical waste in accordance with your institution's hazardous waste management procedures.
- Liquid Waste:
 - Solutions of **Leukadherin-1** in organic solvents (e.g., DMSO) should be collected in a designated, labeled hazardous waste container for organic solvents.
 - Aqueous solutions containing **Leukadherin-1** should also be collected as chemical waste. Do not pour down the drain.
- Contaminated Labware:
 - Disposable labware (e.g., pipette tips, centrifuge tubes) that has come into contact with **Leukadherin-1** should be collected in a designated solid hazardous waste container.
 - Reusable glassware should be decontaminated by rinsing with a suitable solvent (e.g., ethanol or acetone) to remove any residual compound. The solvent rinsate should be collected as hazardous liquid waste. After decontamination, the glassware can be washed according to standard laboratory procedures.

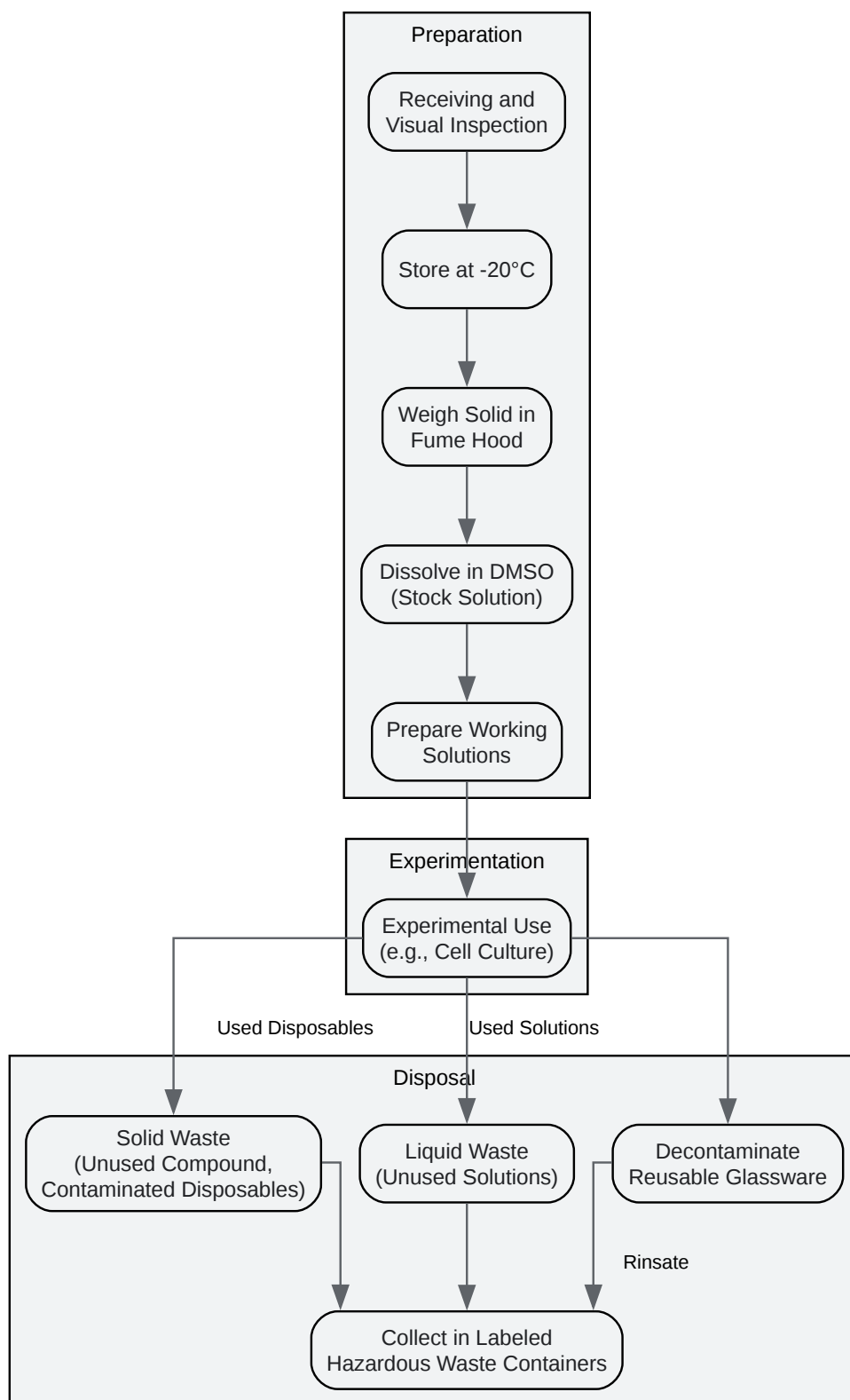
IV. Quantitative Data Summary

The following table summarizes key quantitative data for **Leukadherin-1**:

Property	Value	Reference
Molecular Formula	C ₂₂ H ₁₅ NO ₄ S ₂	[1]
Molecular Weight	421.5 g/mol	[1]
Appearance	Crystalline solid	[1]
Storage Temperature	-20°C	[1]
Stability	≥ 4 years at -20°C	[1]
Solubility	~1 mg/mL in DMSO and DMF	[1]
Aqueous Solubility	~0.3 mg/mL in 1:2 DMSO:PBS (pH 7.2)	[1]
EC ₅₀ for cell adhesion	4 μM	[1]

V. Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **Leukadherin-1** in a laboratory setting, from receiving the compound to its final disposal.



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Caption: Workflow for the safe handling and disposal of **Leukadherin-1**.

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